

NHPI-PEG4-C2-NHS ester molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NHPI-PEG4-C2-NHS ester

Cat. No.: B1459430

[Get Quote](#)

In-Depth Technical Guide: NHPI-PEG4-C2-NHS Ester

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and applications of **NHPI-PEG4-C2-NHS ester**, a heterobifunctional crosslinker pivotal in the field of bioconjugation, particularly in the development of Antibody-Drug Conjugates (ADCs).

Core Chemical Properties

NHPI-PEG4-C2-NHS ester is a molecule designed with two reactive ends separated by a polyethylene glycol (PEG) spacer. One end features an N-Hydroxysuccinimide (NHS) ester, which readily reacts with primary amines on proteins and other biomolecules. The other end contains an N-hydroxyphthalimide (NHPI) ester. This linker is integral to the precise and stable conjugation of molecules.

Quantitative Data Summary

The key quantitative data for **NHPI-PEG4-C2-NHS ester** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	508.48 g/mol	[1][2]
Molecular Formula	C ₂₃ H ₂₈ N ₂ O ₁₁	[1][2]
CAS Number	1415328-95-8	[1][2]
Purity	≥97%	[1]
Appearance	Solid Powder	[2]
Storage Conditions	-20°C	[1]

Application in Antibody-Drug Conjugate (ADC) Synthesis

NHPI-PEG4-C2-NHS ester serves as a linker in the creation of ADCs.[2][3] ADCs are a class of targeted therapeutics where a monoclonal antibody is linked to a cytotoxic drug. The antibody component directs the conjugate to a specific target, such as a cancer cell, and upon binding, the drug is released to exert its therapeutic effect. The PEG4 spacer in the linker enhances the solubility and stability of the resulting ADC.

Experimental Protocol: Antibody Conjugation with NHPI-PEG4-C2-NHS Ester

The following is a generalized protocol for the conjugation of **NHPI-PEG4-C2-NHS ester** to an antibody. The precise conditions, such as molar excess and incubation times, may require optimization based on the specific antibody and drug being used.

Materials:

- Antibody of interest in an amine-free buffer (e.g., Phosphate-Buffered Saline, PBS)
- **NHPI-PEG4-C2-NHS ester**
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Purification system (e.g., size-exclusion chromatography)

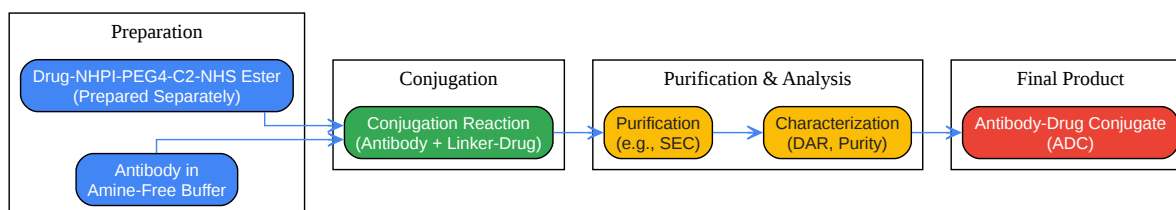
Procedure:

- Antibody Preparation:
 - Ensure the antibody is at a suitable concentration (typically 1-10 mg/mL) in an amine-free buffer like PBS. Buffers containing primary amines, such as Tris, will compete with the antibody for reaction with the NHS ester and must be avoided.
 - If necessary, perform a buffer exchange to transfer the antibody into the appropriate reaction buffer.
- Linker Preparation:
 - Immediately before use, dissolve the **NHPI-PEG4-C2-NHS ester** in anhydrous DMSO to create a stock solution (e.g., 10 mM). The NHS ester is susceptible to hydrolysis, so prolonged storage in solution is not recommended.
- Conjugation Reaction:
 - Add a calculated molar excess of the dissolved **NHPI-PEG4-C2-NHS ester** to the antibody solution. A common starting point is a 5- to 20-fold molar excess of the linker over the antibody.
 - Incubate the reaction mixture at room temperature for 1-2 hours or at 4°C for 2-4 hours with gentle mixing.
- Quenching:
 - To stop the reaction, add a quenching buffer containing primary amines, such as Tris-HCl, to a final concentration of 50-100 mM. This will react with any unreacted NHS ester.
 - Incubate for an additional 15-30 minutes at room temperature.
- Purification:

- Remove excess, unreacted linker and other small molecules from the conjugated antibody using a suitable purification method, such as size-exclusion chromatography or dialysis.
- Characterization:
 - Characterize the resulting ADC to determine the drug-to-antibody ratio (DAR) and confirm the purity and integrity of the conjugate using techniques like UV-Vis spectroscopy, mass spectrometry, and SDS-PAGE.

Experimental Workflow for ADC Synthesis

The logical flow of creating an antibody-drug conjugate using **NHPI-PEG4-C2-NHS ester** can be visualized as a series of sequential steps.



[Click to download full resolution via product page](#)

Caption: Workflow for Antibody-Drug Conjugate (ADC) Synthesis.

This diagram illustrates the key stages in the synthesis of an ADC, starting from the preparation of the antibody and the linker-drug complex, followed by the conjugation reaction, purification, and final characterization of the ADC. This streamlined process is fundamental to the development of targeted cancer therapies and other advanced biotherapeutics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]
- 2. xcessbio.com [xcessbio.com]
- 3. NHPI-PEG4-C2-NHS ester - Immunomart [immunomart.com]
- To cite this document: BenchChem. [NHPI-PEG4-C2-NHS ester molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1459430#nhpi-peg4-c2-nhs-ester-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com